

2-Chloro-N,N-dimethylethanamine hydrochloride chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-N,N-dimethylethanamine
hydrochloride

Cat. No.: B033227

[Get Quote](#)

An In-depth Technical Guide to 2-Chloro-N,N-dimethylethanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

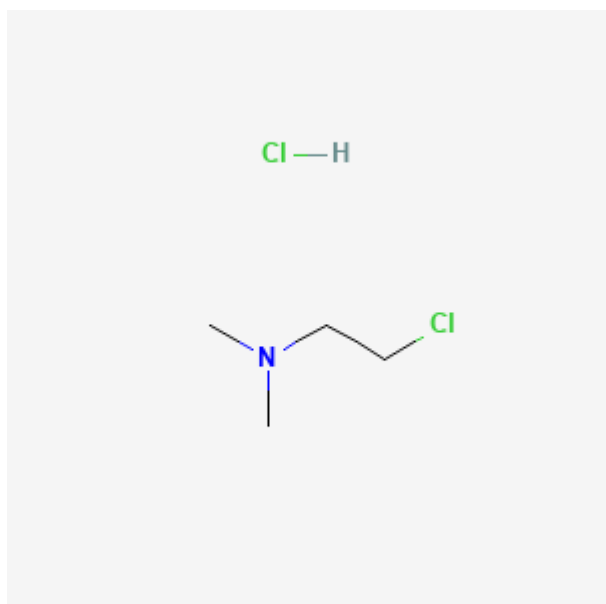
This guide provides a comprehensive overview of **2-Chloro-N,N-dimethylethanamine hydrochloride**, a pivotal chemical intermediate in the pharmaceutical industry. Below, you will find detailed information on its chemical structure, nomenclature, physical and chemical properties, and its significant role in the synthesis of various active pharmaceutical ingredients (APIs).

Chemical Structure and IUPAC Name

2-Chloro-N,N-dimethylethanamine hydrochloride is the hydrochloride salt of 2-Chloro-N,N-dimethylethanamine. The presence of the hydrochloride group enhances the compound's stability and solubility in aqueous solutions, making it a versatile reagent in various synthetic applications.

IUPAC Name: 2-chloro-N,N-dimethylethanamine;hydrochloride[1][2][3]

Chemical Structure:



Physicochemical Properties

The quantitative data for **2-Chloro-N,N-dimethylethanamine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₄ H ₁₁ Cl ₂ N	[1][4][5]
Molecular Weight	144.04 g/mol	[1][2][3][4][5][6][7][8][9][10]
Melting Point	201-208 °C	[4][6][7][8][9]
Appearance	White to off-white or beige hygroscopic crystals	[4][5][7][8]
Solubility	Highly soluble in water (2000 g/L at 20 °C) and alcohol	[4][8][9][11]
CAS Number	4584-46-7	[1][4][6][7]

Role in Pharmaceutical Synthesis and Drug Development

2-Chloro-N,N-dimethylethanamine hydrochloride is a crucial building block and alkylating agent in organic and medicinal chemistry.[4] Its primary function is to introduce the

dimethylaminoethyl moiety into a target molecule. This functional group is prevalent in many biologically active compounds and can significantly influence a drug's pharmacokinetic and pharmacodynamic properties, such as its solubility and ability to interact with biological targets. [\[4\]](#)

This compound serves as a key intermediate in the synthesis of a wide range of pharmaceuticals, including:

- Diltiazem: A calcium channel blocker used to treat hypertension and angina. [\[4\]](#)[\[8\]](#)
- Tamoxifen: A selective estrogen receptor modulator used in the treatment of breast cancer. [\[10\]](#)
- Mepyramine (Pyrilamine) and Phenyltoloxamine: Antihistamines used to relieve allergy symptoms. [\[4\]](#)[\[8\]](#)
- Bephenium hydroxynaphthoate: An anthelmintic agent. [\[4\]](#)[\[8\]](#)

The bifunctional nature of **2-Chloro-N,N-dimethylethanamine hydrochloride**, with its reactive chloride and tertiary amine, makes it a versatile precursor for creating diverse molecular scaffolds. [\[4\]](#)

Experimental Protocol: Synthesis of 2-Chloro-N,N-dimethylethanamine Hydrochloride

The following is a common method for the synthesis of **2-Chloro-N,N-dimethylethanamine hydrochloride** from dimethylethanolamine and thionyl chloride. [\[12\]](#)[\[13\]](#)

Materials:

- Dimethylethanolamine
- Thionyl chloride
- Absolute ethanol
- Ice bath

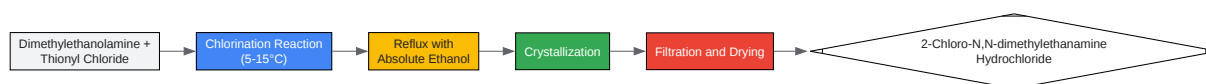
- Reaction flask with a stirrer and reflux condenser

Procedure:

- In a reaction flask, place thionyl chloride.
- Cool the flask in an ice-water bath to maintain a temperature of 5-15°C.
- Slowly add dimethylethanolamine to the thionyl chloride with continuous stirring. The molar ratio of thionyl chloride to dimethylethanolamine should be approximately 1.05-1.2:1.^[12]
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir for an additional hour.
- Add absolute ethanol to the reaction mixture.
- Heat the mixture to reflux for one hour.
- Cool the solution to induce crystallization of the product.
- Filter the solid product and wash it with cold absolute ethanol.
- Dry the resulting crystals to obtain the final product, **2-Chloro-N,N-dimethylethanolamine hydrochloride**.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-Chloro-N,N-dimethylethanolamine hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Synthesis of 2-Chloro-N,N-dimethylethanolamine HCl.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-Dimethylaminoethyl chloride hydrochloride | C₄H₁₁Cl₂N | CID 11636816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2-chloro-ethyl)-dimethylamine hydrochloride | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. 2-(N, N-dimethylamino)ethyl chloride, hydrochloride | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 4. 2-Chloro-N,N-dimethylethanamine Hydrochloride Supplier [benchchem.com]
- 5. 2-Chloro-N,N-dimethylethylamine Hydrochloride | CymitQuimica [cymitquimica.com]
- 6. 2-Chloro-N,N-dimethylethylamine 99 4584-46-7 [sigmaaldrich.com]
- 7. webbook.nist.gov [webbook.nist.gov]
- 8. 2-Dimethylaminoethyl chloride hydrochloride | 4584-46-7 [chemicalbook.com]
- 9. 4584-46-7 CAS MSDS (2-Dimethylaminoethyl chloride hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. veeprho.com [veeprho.com]
- 11. solubilityofthings.com [solubilityofthings.com]
- 12. CN103408432A - Synthetic process of 2-dimethylaminoethyl chloride hydrochloride - Google Patents [patents.google.com]
- 13. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [2-Chloro-N,N-dimethylethanamine hydrochloride chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033227#2-chloro-n-n-dimethylethanamine-hydrochloride-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com